

A Comprehensive Technical Guide to the Synthesis and Characterization of Sulfur Monoxide (SO)

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Compound of Interest

Compound Name: Sulfur monoxide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulfur monoxide (SO) is a highly reactive and unstable inorganic diatomic molecule.[1] Due to its transient nature, it is primarily found in the gas phase and readily converts to disulfur dioxide (S₂O₂) upon concentration or condensation.[2] The SO molecule possesses a triplet ground electronic state ($^3\Sigma^-$), analogous to molecular oxygen, with two unpaired electrons.[2] This high reactivity makes its study challenging, yet its potential role as a signaling molecule and a synthon in organic chemistry has driven the development of various methods for its generation and characterization. This technical guide provides an in-depth overview of the synthesis and characterization of **sulfur monoxide**, with a focus on experimental protocols and quantitative data for researchers in chemistry and drug development.

Physicochemical and Spectroscopic Properties of Sulfur Monoxide

A summary of the key physicochemical and spectroscopic properties of **sulfur monoxide** is presented in Table 1. This data is crucial for the identification and characterization of this transient species.

Property	Value	Reference
Molecular Formula	SO	[3]
Molar Mass	48.064 g·mol ⁻¹	[3]
Appearance	Colorless gas	[3]
Ground Electronic State	³ Σ ⁻	[2]
S-O Bond Length (r _e)	1.481 Å (148.1 pm)	[2]
Fundamental Vibrational Frequency	1138 cm ⁻¹	[2]
Harmonic Vibrational Frequency (ω _e)	1150.791 cm ⁻¹	[2]
Anharmonicity Constant (ω _e X _e)	6.4096 cm ⁻¹	[2]
Rotational Constant (B _e)	0.7208221 cm ⁻¹ (21610.2 MHz)	[2]
Dipole Moment (μ)	1.55 D	[4]
Standard Enthalpy of Formation (ΔfH [⊖] ₂₉₈)	5.01 kJ·mol ⁻¹	[3]
Standard Molar Entropy (S [⊖] ₂₉₈)	221.94 J·K ⁻¹ ·mol ⁻¹	[3]

Table 1: Physicochemical and Spectroscopic Properties of **Sulfur Monoxide**. This table summarizes key quantitative data for **sulfur monoxide**, essential for its experimental identification.

Synthesis of Sulfur Monoxide

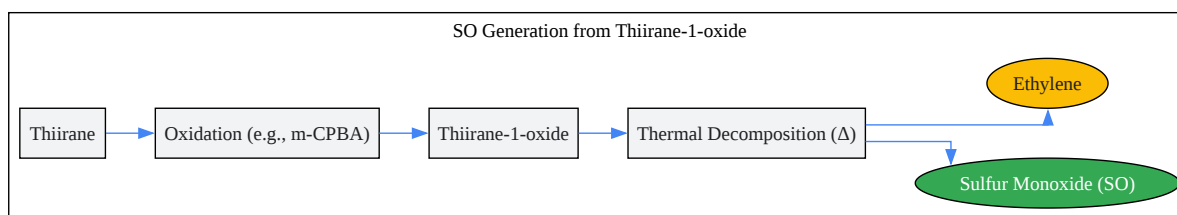
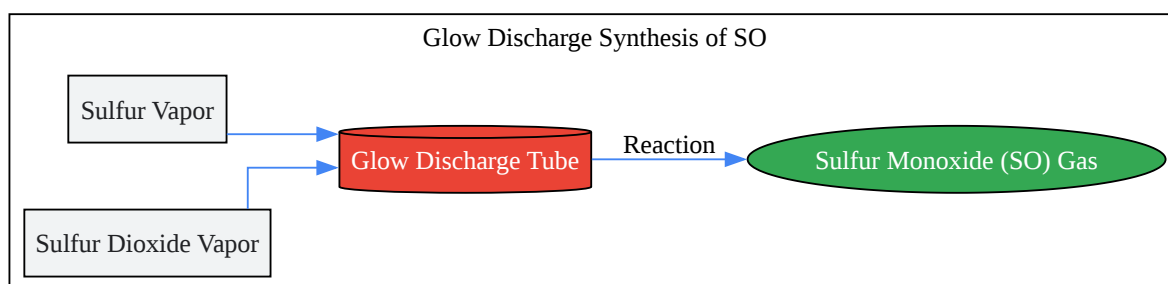
The high reactivity and instability of **sulfur monoxide** necessitate its in situ generation for most experimental studies. Several methods have been developed, ranging from gas-phase generation to the thermal decomposition of molecular precursors.

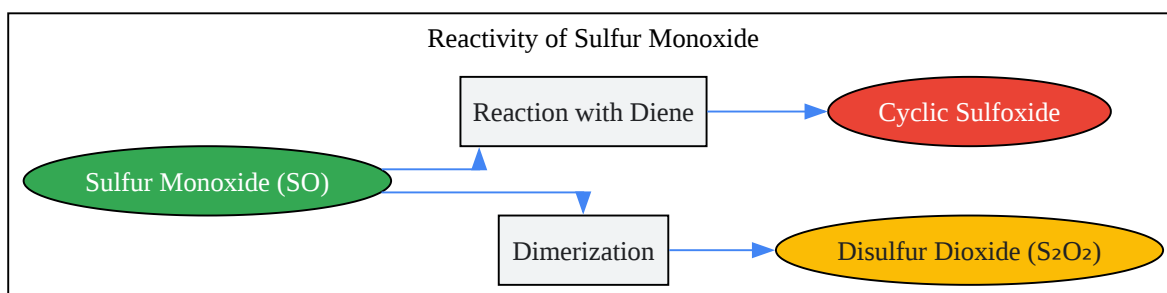
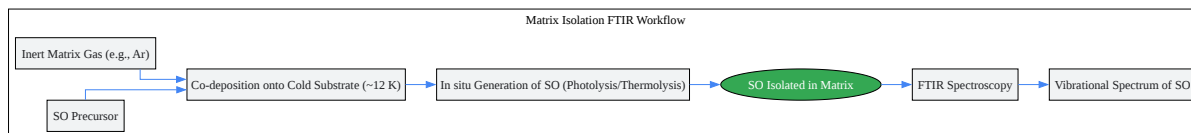
Glow Discharge of Sulfur Dioxide with Sulfur Vapor

This classical method involves passing a mixture of sulfur dioxide (SO_2) and sulfur vapor through a glow discharge.^[3] The electric discharge provides the energy to dissociate SO_2 and facilitate the reaction with sulfur atoms to form SO.

Experimental Protocol:

- A low-pressure mixture of sulfur dioxide and sulfur vapor is introduced into a discharge tube.
- An electric discharge is initiated within the tube, leading to the formation of an unstable colorless gas containing SO.^{[2][5]}
- The generated SO can be used directly for spectroscopic analysis or condensed at low temperatures, where it forms an orange-red solid that slowly decomposes.^{[2][5]}





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